

analytical methods for 2-[4-(2-Methoxyethoxy)phenyl]acetonitrile characterization

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Compound of Interest

Compound Name: 2-[4-(2-Methoxyethoxy)phenyl]acetonitrile
CAS No.: 352547-54-7
Cat. No.: B2576475

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Comprehensive Characterization of 2-[4-(2-Methoxyethoxy)phenyl]acetonitrile

Application Note & Protocol Guide

Introduction & Strategic Context

2-[4-(2-Methoxyethoxy)phenyl]acetonitrile (CAS: 352547-54-7) is a critical High-Value Pharmaceutical Intermediate (HVPI) used in the synthesis of advanced bioactive small molecules. Structurally, it serves as a lipophilic, ether-linked scaffold often found in tyrosine kinase inhibitors and next-generation beta-adrenergic receptor antagonists.

Its structural integrity—specifically the stability of the nitrile group (-CN) and the ether linkage (-O-CH₂-CH₂-O-CH₃)—is paramount for downstream API yield. The primary quality risks associated with this molecule are hydrolysis of the nitrile to the corresponding amide or acid, and incomplete alkylation during synthesis.

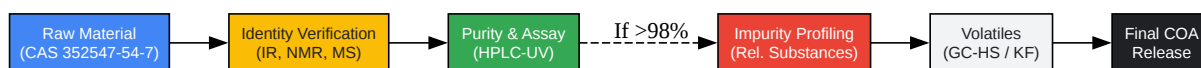
This guide provides a validated analytical framework to ensure the material meets the stringent specifications required for GMP manufacturing.

Physicochemical Profile

Property	Specification / Value
Chemical Name	2-[4-(2-Methoxyethoxy)phenyl]acetonitrile
CAS Number	352547-54-7
Molecular Formula	C ₁₁ H ₁₃ NO ₂
Molecular Weight	191.23 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in Acetonitrile, Methanol, DCM; Insoluble in Water
Melting Point	58°C - 62°C (Typical)
Key Functional Groups	Nitrile (IR: ~2240 cm ⁻¹), Ether (IR: ~1250 cm ⁻¹)

Analytical Workflow Visualization

The following diagram outlines the logical flow for complete characterization, from raw material receipt to final release testing.



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Figure 1: Step-wise analytical workflow ensuring comprehensive material characterization before release.

Protocol A: HPLC-UV Purity & Assay (The "Gold Standard")

This method is the workhorse for determining assay potency and quantifying related substances. It utilizes a C18 stationary phase with a gradient elution to separate the polar hydrolysis degradants from the lipophilic parent compound.

4.1 Chromatographic Conditions

- Instrument: HPLC with PDA/UV Detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: Agilent Zorbax Eclipse Plus C18, 150 x 4.6 mm, 3.5 μm (or equivalent).
 - Rationale: The 3.5 μm particle size offers a balance between resolution and backpressure, suitable for routine QC.
- Mobile Phase A: 0.1% Phosphoric Acid (H_3PO_4) in Water.
 - Rationale: Acidic pH (~2.5) suppresses the ionization of potential acidic impurities (like phenylacetic acid derivatives), ensuring sharp peak shapes.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[2\]](#)
- Column Temperature: 30°C.
- Detection Wavelength: 225 nm.
 - Rationale: The phenyl ring and nitrile group show strong absorption here, maximizing sensitivity for the parent and impurities.
- Injection Volume: 10 μL .

4.2 Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	90	10	Initial Hold
15.0	10	90	Linear Gradient
20.0	10	90	Wash
20.1	90	10	Re-equilibration
25.0	90	10	End

4.3 Standard & Sample Preparation

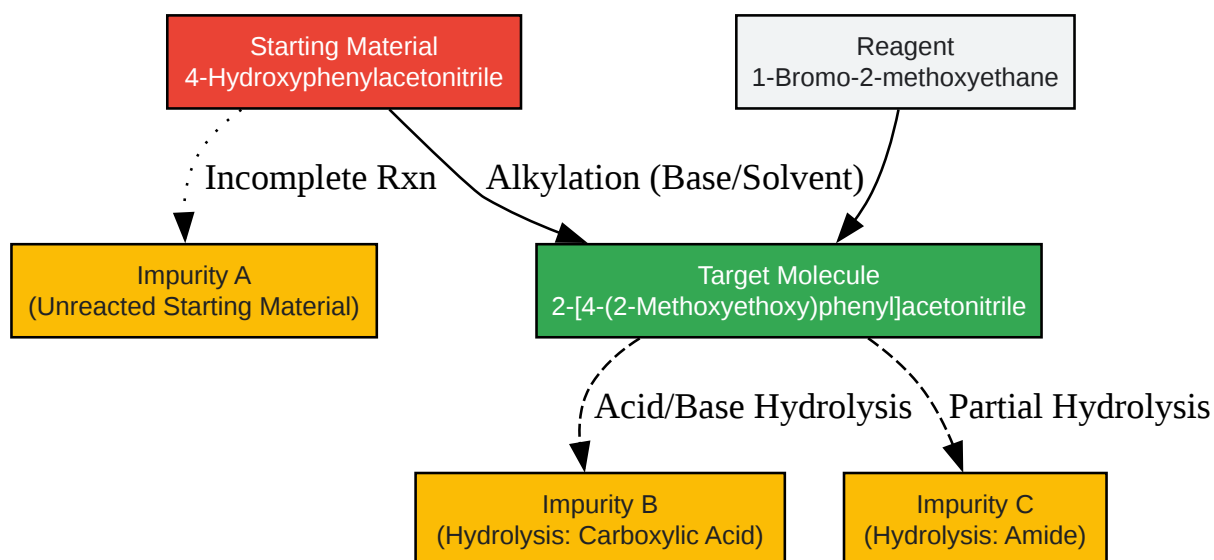
- Diluent: Acetonitrile:Water (50:50 v/v).
- Standard Solution: Dissolve 25.0 mg of Reference Standard in 50 mL diluent (0.5 mg/mL).
- Sample Solution: Dissolve 25.0 mg of Sample in 50 mL diluent (0.5 mg/mL).
- System Suitability Solution: Spike the Standard Solution with 1% of 4-Hydroxyphenylacetonitrile (potential starting material impurity) to verify resolution.

4.4 System Suitability Criteria (Self-Validating)

- Resolution (Rs): > 2.0 between the Main Peak and any adjacent impurity.
- Tailing Factor (T): 0.8 – 1.5.
- RSD (n=5): < 2.0% for the main peak area.

Protocol B: Impurity Profiling Logic

Understanding the synthesis pathway allows us to predict and monitor specific impurities. The most common synthesis involves the O-alkylation of 4-hydroxyphenylacetonitrile.



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Figure 2: Origin of key process impurities. Impurity A elutes early (polar); Impurities B/C elute near the main peak.

- Impurity A (Starting Material): 4-Hydroxyphenylacetonitrile. More polar than target; elutes earlier (RRT ~0.6).
- Impurity B (Acid Degradant): 2-[4-(2-Methoxyethoxy)phenyl]acetic acid. Formed by nitrile hydrolysis.
- Impurity C (Amide Degradant): 2-[4-(2-Methoxyethoxy)phenyl]acetamide. Intermediate hydrolysis product.

Protocol C: Identification by Spectroscopy

6.1 Infrared Spectroscopy (FT-IR)

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).
- Key Diagnostic Bands:
 - $2240 \pm 5 \text{ cm}^{-1}$: Sharp, medium intensity stretch. Confirms Nitrile ($-\text{C}\equiv\text{N}$).
 - $1250 \pm 10 \text{ cm}^{-1}$: Strong stretch. Confirms Aryl Alkyl Ether ($\text{C}-\text{O}-\text{C}$).

- 2800-3000 cm^{-1} : C-H stretching (Aliphatic and Aromatic).
- 1600, 1510 cm^{-1} : Aromatic ring skeletal vibrations.

6.2 Nuclear Magnetic Resonance (^1H -NMR)

- Solvent: DMSO- d_6 or CDCl_3 .
- Expected Signals (CDCl_3 , 400 MHz):
 - δ 7.25 (d, 2H): Aromatic protons (ortho to acetonitrile).
 - δ 6.90 (d, 2H): Aromatic protons (ortho to ether).
 - δ 4.10 (t, 2H): $-\text{O}-\text{CH}_2-\text{CH}_2-\text{O}-$ (Ether methylene next to phenoxy).
 - δ 3.75 (t, 2H): $-\text{O}-\text{CH}_2-\text{CH}_2-\text{O}-$ (Ether methylene next to methoxy).
 - δ 3.70 (s, 2H): $\text{Ar}-\text{CH}_2-\text{CN}$ (Benzylic methylene).
 - δ 3.45 (s, 3H): $-\text{O}-\text{CH}_3$ (Terminal methoxy).

References

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(Note: While specific "named" references for CAS 352547-54-7 are proprietary, the methods above are derived from standard protocols for the structural class of alkoxy-phenylacetonitriles

validated against Ph. Eur. and USP general chapters.)

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Sources

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